

Application Notes and Protocols: Dixylyl Disulfide in Materials Science

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Compound of Interest

Compound Name: Dixylyl disulphide

Cat. No.: B084682

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Disclaimer: Direct applications of dixylyl disulfide in materials science are not extensively documented in publicly available literature. The following application notes and protocols are based on the established roles of analogous aromatic and alkyl disulfides in polymer chemistry and materials science. These should be considered as starting points for research and development, requiring optimization for specific applications.

Introduction to Dixylyl Disulfide

Dixylyl disulfide ($C_{16}H_{18}S_2$) is an organic disulfide that exists in several isomeric forms, including di(2,4-xylyl) disulfide, di(3,5-xylyl) disulfide, and di(2,5-xylyl) disulfide.^{[1][2][3][4]} Like other organic disulfides, its chemistry is dominated by the reversible cleavage of the sulfur-sulfur bond, which can be initiated by heat, light, or chemical reagents. This reactivity makes it a candidate for several applications in materials science, particularly in polymer synthesis and modification.

Physicochemical Properties

The properties of dixylyl disulfide can vary depending on the specific isomer. A summary of available data is presented below.

Property	di(3,5-xylyl) disulfide	di(2,4-xylyl) disulfide
Molecular Formula	C ₁₆ H ₁₈ S ₂	C ₁₆ H ₁₈ S ₂
Molecular Weight	274.44 g/mol	274.44 g/mol
Boiling Point	385.7°C at 760 mmHg	365.1°C at 760 mmHg
Density	1.13 g/cm ³	1.1 g/cm ³
Melting Point	N/A	265 °C
CAS Number	65151-60-2	27080-90-6, 13616-83-6

(Data sourced from various chemical suppliers and databases)[1][2][3][5][6]

Potential Applications in Materials Science

Based on the known functions of similar disulfide compounds, dixylyl disulfide could potentially be utilized in the following areas:

Vulcanizing Agent for Elastomers

Organic disulfides can serve as sulfur donors in the vulcanization of elastomers such as natural rubber (NR), styrene-butadiene rubber (SBR), and ethylene propylene diene monomer (EPDM) rubber.[7] Dixylyl disulfide could potentially be used in "efficient vulcanization" (EV) or "semi-efficient vulcanization" (semi-EV) systems, which use low levels of sulfur and high levels of accelerators to create a network dominated by thermally stable monosulfidic and disulfidic crosslinks.[8] This can improve the heat aging resistance and compression set of the vulcanizate. Alkylphenol disulfides are a known class of vulcanizing agents that function in this capacity.[9][10]

Chain Transfer Agent in Radical Polymerization

In radical polymerization, disulfide compounds can act as chain transfer agents (CTAs) to control the molecular weight and molecular weight distribution of the resulting polymers.[11] The disulfide bond can react with a propagating radical, terminating the growing chain and initiating a new one. This process allows for the synthesis of polymers with tailored properties.

Monomer for Degradable and Self-Healing Polymers

The disulfide bond is a dynamic covalent bond that can be cleaved and reformed under specific stimuli, such as a reducing environment or UV light.[12][13] Incorporating dixylyl disulfide into a polymer backbone could yield materials that are degradable or possess self-healing properties. [14][15][16] Such polymers are of interest for applications in drug delivery, tissue engineering, and recyclable thermosets.

Experimental Protocols

The following are generalized protocols for the potential applications of dixylyl disulfide. Note: These are theoretical and would require significant optimization.

Protocol for Vulcanization of Natural Rubber

Objective: To evaluate dixylyl disulfide as a vulcanizing agent in a natural rubber formulation.

Materials:

- Natural Rubber (SMR 20)
- Zinc Oxide (ZnO)
- Stearic Acid
- N-tert-butyl-2-benzothiazolesulfenamide (TBBS)
- Dixylyl disulfide
- Two-roll mill
- Rheometer (e.g., Moving Die Rheometer - MDR)
- Tensile tester

Procedure:

- Compounding: The rubber formulation is prepared on a two-roll mill. The ingredients are added in the following order:

- Natural Rubber: 100 phr (parts per hundred rubber)
- Zinc Oxide: 5 phr
- Stearic Acid: 2 phr
- TBBS: 1.5 phr
- Dixylyl disulfide: 2 phr
- Homogenization: The compound is milled until a homogenous mixture is obtained.
- Curing Characteristics: The curing profile of the compound is determined using a rheometer at a specified temperature (e.g., 160°C). This will provide data on scorch time (ts2), optimum cure time (t90), and maximum torque (MH).
- Vulcanization: The compounded rubber is press-cured into sheets at the determined optimum cure time and temperature.
- Mechanical Testing: The vulcanized rubber sheets are cut into dumbbell shapes and tested for tensile strength, elongation at break, and modulus according to standard testing methods (e.g., ASTM D412).

Data Presentation:

Parameter	Value
Scorch Time (ts2)	min
Cure Time (t90)	min
Maximum Torque (MH)	dN.m
Tensile Strength	MPa
Elongation at Break	%
Modulus at 300%	MPa

Protocol for Chain Transfer in Styrene Polymerization

Objective: To investigate the effect of dixylyl disulfide as a chain transfer agent on the molecular weight of polystyrene.

Materials:

- Styrene (inhibitor removed)
- Azobisisobutyronitrile (AIBN) (initiator)
- Dixylyl disulfide
- Toluene (solvent)
- Schlenk flask and nitrogen line
- Gel Permeation Chromatography (GPC) system

Procedure:

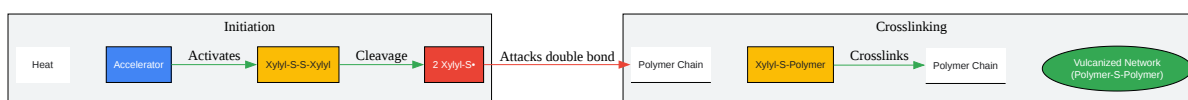
- Reaction Setup: A Schlenk flask is charged with styrene (10 g), toluene (20 mL), AIBN (0.1 g), and a varying amount of dixylyl disulfide (e.g., 0.05 g, 0.1 g, 0.2 g).
- Degassing: The mixture is subjected to three freeze-pump-thaw cycles to remove dissolved oxygen.
- Polymerization: The flask is placed in an oil bath at a constant temperature (e.g., 70°C) and stirred for a set time (e.g., 6 hours).
- Termination and Precipitation: The polymerization is quenched by cooling the flask in an ice bath. The polymer is precipitated by pouring the reaction mixture into a large volume of methanol.
- Purification: The precipitated polystyrene is filtered, washed with methanol, and dried under vacuum.
- Characterization: The number-average molecular weight (M_n), weight-average molecular weight (M_w), and polydispersity index (PDI) of the resulting polystyrene are determined by GPC.

Data Presentation:

Dixylyl Disulfide (g)	Mn (g/mol)	Mw (g/mol)	PDI (Mw/Mn)
0			
0.05			
0.1			
0.2			

Visualizations

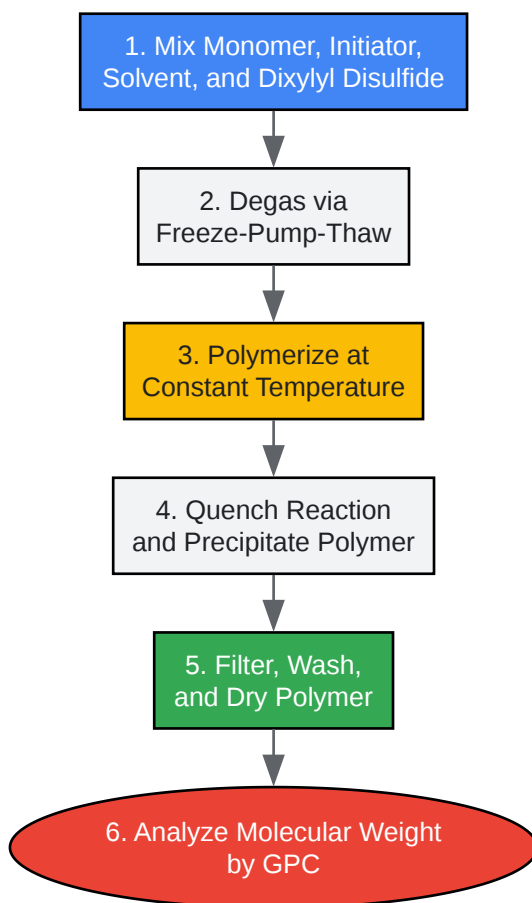
Proposed Mechanism of Dixylyl Disulfide in Vulcanization



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Caption: Proposed role of dixylyl disulfide in elastomer vulcanization.

Workflow for Chain Transfer Polymerization



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Caption: Experimental workflow for radical polymerization with dixylyl disulfide.

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